

# Personal protective equipment for handling YM-58483

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: YM-58483

Cat. No.: B1682358

[Get Quote](#)

## Essential Safety and Handling Guide for YM-58483

FOR IMMEDIATE USE BY RESEARCH, SCIENTIST, AND DRUG DEVELOPMENT PROFESSIONALS

This document provides critical safety and logistical information for the handling, storage, and disposal of **YM-58483**, a potent and selective inhibitor of Calcium Release-Activated Calcium (CRAC) channels. Adherence to these guidelines is essential to ensure a safe laboratory environment and the integrity of experimental outcomes.

## Hazard Identification and Personal Protective Equipment (PPE)

**YM-58483** is classified with the following hazards: Harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[1] Rigorous adherence to PPE protocols is mandatory.

| Hazard Classification   | GHS Pictogram | Precautionary Statements                |
|---|---------------|---|
| Acute Toxicity, Oral (Category 4)   | GHS07         | H302: Harmful if swallowed.             |
| Skin Irritation (Category 2)  | GHS07         | H315: Causes skin irritation.           |
| Eye Irritation (Category 2A)  | GHS07         | H319: Causes serious eye irritation.    |
| Specific target organ toxicity —<br>Single exposure (Category 3),<br>Respiratory system | GHS07         | H335: May cause respiratory irritation. |

#### Minimum PPE Requirements:

| Equipment              | Specification  | Rationale  |
|------------------------|--|--|
| Hand Protection        | Nitrile gloves conforming to ASTM D6978 standard. Double gloving is recommended.   | Protects against skin irritation and absorption. <a href="#">[1]</a>                         |
| Eye Protection         | Chemical safety goggles or a full-face shield.                                     | Prevents serious eye irritation from splashes or dust. <a href="#">[1]</a>                   |
| Respiratory Protection | NIOSH-certified N95 or higher-level respirator.                                    | Necessary when handling the powder form to avoid respiratory irritation. <a href="#">[1]</a> |
| Body Protection        | Laboratory coat. A disposable gown is recommended when handling larger quantities. | Prevents contamination of personal clothing.   |

## Handling and Storage

Proper handling and storage are crucial to maintain the stability of **YM-58483** and prevent accidental exposure.

#### Operational Plan:

- Weighing and Aliquoting:
  - Perform all manipulations of solid **YM-58483** in a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.
  - Use dedicated, clean spatulas and weighing boats.
- Solution Preparation:
  - **YM-58483** is soluble in DMSO and ethanol.
  - When preparing stock solutions, add the solvent to the vial containing the powdered compound slowly to avoid splashing.
  - Cap the vial tightly and vortex or sonicate until the solid is fully dissolved.
- General Handling:
  - Avoid creating dust.
  - Wash hands thoroughly after handling, even if gloves were worn.
  - Ensure an eyewash station and safety shower are readily accessible.

#### Storage Plan:

| Form            | Storage Temperature | Additional Information   |
|-----------------|---------------------|--|
| Solid           | +4°C                | Store in a tightly sealed container in a dry, well-ventilated place. |
| Stock Solutions | -20°C or -80°C      | Aliquot to avoid repeated freeze-thaw cycles. Protect from light.    |

## Accidental Release and Disposal

Prompt and appropriate action is required in the event of a spill. Waste must be managed according to institutional and local regulations for chemical waste.

#### Accidental Release Measures:

- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For a solid spill, carefully sweep or vacuum the material. Avoid generating dust. For a liquid spill, absorb with an inert material (e.g., vermiculite, sand, or earth).
- Decontaminate: Clean the spill area with a suitable solvent (e.g., ethanol) followed by soap and water.
- Collect Waste: Place all contaminated materials, including cleaning supplies and PPE, into a sealed, labeled container for hazardous waste disposal.

#### Disposal Plan:

- Dispose of unused **YM-58483** and any contaminated materials as hazardous chemical waste.
- Consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols. Do not dispose of down the drain or in regular trash.

## Experimental Protocols

The following are generalized protocols based on published research. Researchers should optimize these for their specific experimental needs.

#### In Vitro Study: Inhibition of Store-Operated Calcium Entry (SOCE)

- Cell Culture: Culture Jurkat T-cells or other suitable cell lines in appropriate media.
- Compound Preparation: Prepare a stock solution of **YM-58483** in DMSO (e.g., 10 mM). Further dilute in culture media to the desired final concentrations (e.g., 10 nM - 10  $\mu$ M).

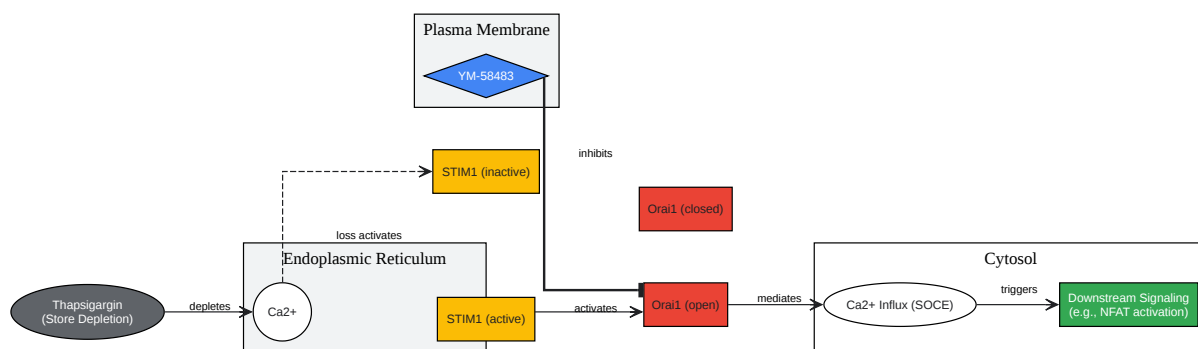
- Calcium Imaging:
  - Load cells with a calcium indicator dye (e.g., Fura-2 AM).
  - Pre-incubate the cells with various concentrations of **YM-58483** or vehicle (DMSO) for a specified time (e.g., 30 minutes).
  - Induce store depletion with a SERCA inhibitor like thapsigargin in a calcium-free buffer.
  - Re-introduce calcium to the extracellular buffer and measure the subsequent rise in intracellular calcium, which represents SOCE.
  - Quantify the inhibitory effect of **YM-58483** on the calcium influx.

#### In Vivo Study: Murine Model of Allergic Asthma

- Animal Model: Use a standard model of ovalbumin (OVA)-induced allergic asthma in mice.
- Compound Administration: Administer **YM-58483** orally (p.o.) at a specified dose (e.g., 1-30 mg/kg) at a set time before OVA challenge.
- Endpoint Analysis:
  - Measure airway hyperresponsiveness.
  - Perform bronchoalveolar lavage (BAL) to quantify eosinophil infiltration.
  - Analyze cytokine levels (e.g., IL-4, IL-5) in the BAL fluid or lung homogenates.
  - Conduct histological analysis of lung tissue to assess inflammation.

## Mechanism of Action and Signaling Pathway

**YM-58483** is a potent and selective inhibitor of the Calcium Release-Activated Calcium (CRAC) channel. The primary components of the CRAC channel are STIM1, an endoplasmic reticulum (ER) calcium sensor, and Orai1, a plasma membrane calcium channel.



[Click to download full resolution via product page](#)

Caption: Mechanism of **YM-58483** action as a CRAC channel inhibitor.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Safe handling of hazardous drugs - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling YM-58483]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682358#personal-protective-equipment-for-handling-ym-58483]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)